

# Ticlatone toxicological and ecological information

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## Compound Focus: Ticlatone

CAS No.: 70-10-0

Cat. No.: S545346

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## Available Information on Ticlatone

The table below summarizes the core chemical and application data for **Ticlatone** found in the search results [1].

Property	Description
Chemical Name	6-Chloro-1,2-benzothiazol-3(2H)-one [1]
CAS Number	70-10-0 [1]
Trade Name	Landromil [1]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> CINOS [1]
Molar Mass	185.63 g·mol <sup>-1</sup> [1]
Melting Point	270 to 273 °C (518 to 523 °F) [1]
Primary Application	Antifungal agent [1]

A market research report explicitly lists "Toxicological & ecological information" and "Handling and storage" among its contents, which directly matches your needs [2]. However, this report is behind a paywall, and its detailed data is not publicly accessible through my search.

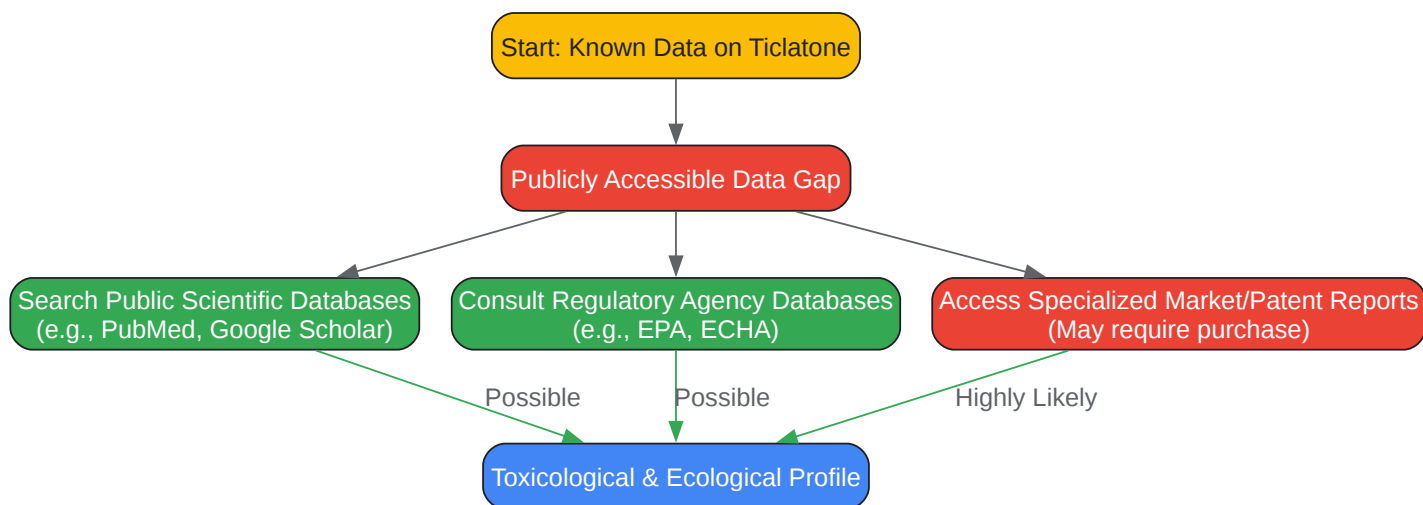
## Methodological Framework for Toxicological Assessment

Although specific protocols for **Ticlatone** are not available, the search revealed a detailed whole cell-based screening methodology for a structurally related benzothiazole compound, 6-fluorobenzo[d]isothiazol-3(2H)-one (6D1), which possesses antibacterial and adjuvant properties [3]. This can serve as a reference for the types of experiments used in antimicrobial and toxicological profiling.

Experimental Goal	Detailed Methodology
<b>Whole Cell-Based Antibacterial Screening</b>	• <b>Organism:</b> <i>Acinetobacter baumannii</i> ATCC19606. • <b>Procedure:</b> The compound's minimal inhibitory concentration (MIC) was determined. Spontaneously resistant mutants were selected and their genomes were sequenced to identify the mutated target gene (e.g., <i>ohrB</i> encoding a hydroperoxide reductase). • <b>Follow-up:</b> The sensitivity of bacteria to peroxides (e.g., <i>tert</i> -butyl hydroperoxide) was tested with and without the compound [3].
<b>Target Binding Validation</b>	• <b>Technique:</b> Surface Plasmon Resonance (SPR). • <b>Procedure:</b> The purified target protein (OhrB) is immobilized on a sensor chip. The small molecule (6D1) is flowed over the chip in a series of concentrations. The association and dissociation rates in real-time are measured to confirm direct binding and calculate binding affinity [3].
<b>Adjuvant Effect Testing</b>	• <b>Procedure:</b> The MIC of established antibiotics (e.g., kanamycin, gentamicin) is determined against susceptible and resistant bacterial strains, both in the presence and absence of a sub-inhibitory concentration of the compound. A significant decrease in the MIC of the antibiotic indicates a synergistic, adjuvant effect [3].

## Workflow for Data Acquisition

The following diagram outlines a recommended strategy for gathering the necessary information on **Ticlatone**, moving from freely available resources to more specialized ones.



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## References

1. Ticlatone [en.wikipedia.org]
2. (CAS 70-10-0) Industry Research 2025 Ticlatone [researchandmarkets.com]
3. A small molecule interacts with pMAC-derived ... [nature.com]

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